

# Fullerene-C84: A Comprehensive Technical Guide on its Discovery, History, and Properties

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## Compound of Interest

Compound Name: Fullerene-C84

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## Abstract

**Fullerene-C84**, the third most abundant fullerene after C60 and C70, has garnered significant scientific interest due to its unique structural and electronic properties. This technical guide provides an in-depth exploration of the discovery and history of **Fullerene-C84**, detailing its synthesis, purification, and characterization. A comprehensive overview of its isomeric forms, their relative stabilities, and spectroscopic signatures is presented. Furthermore, this document elucidates the experimental protocols for key analytical techniques and explores the potential of C84 in biomedical applications, particularly in drug development, by detailing its mechanisms of action in photodynamic therapy and as an antioxidant.

## Discovery and History

The journey of fullerenes began in 1985 with the groundbreaking discovery of Buckminsterfullerene (C60) by Harold Kroto, Richard Smalley, and Robert Curl, for which they were awarded the Nobel Prize in Chemistry in 1996.[1][2] This discovery opened a new chapter in carbon chemistry, revealing a third allotropic form of carbon beyond graphite and diamond.[3]

**Fullerene-C84** was first identified in the early 1990s as a component of the soot produced by the arc vaporization of graphite, the same method used to generate C60 and C70.[4] Early studies using <sup>13</sup>C Nuclear Magnetic Resonance (NMR) spectroscopy on unfractionated fullerene extracts indicated the presence of higher fullerenes, including C84.[4] These initial

investigations revealed that C<sub>84</sub> exists not as a single structure but as a mixture of isomers, with the two most abundant having D<sub>2</sub> and D<sub>2d</sub> symmetry in a roughly 2:1 ratio.<sup>[4][5]</sup> The successful isolation of these major isomers in the late 1990s was a critical step, enabling detailed characterization of their individual properties.<sup>[4]</sup>

## Isomers of Fullerene-C<sub>84</sub>

According to the Isolated Pentagon Rule (IPR), which states that stable fullerenes have no adjacent pentagonal rings, there are 24 possible isomers of C<sub>84</sub>.<sup>[6][7]</sup> Of these, the D<sub>2</sub>(IV) and D<sub>2d</sub>(II) isomers are the most stable and, consequently, the most abundant in synthesized soot.<sup>[4][7]</sup> Theoretical calculations and experimental observations have consistently confirmed the higher stability of these two isomers.<sup>[7][8]</sup>

## Quantitative Properties of Major C<sub>84</sub> Isomers

The following table summarizes key quantitative data for the two most abundant isomers of Fullerene-C<sub>84</sub>.

Property	Isomer D2(IV)	Isomer D2d(II)	Reference
Symmetry	D2	D2d	[4]
Relative Abundance	~2	~1	[4][5]
Relative Energy (kcal/mol)	0.00	+0.5	[8]
HOMO-LUMO Gap (eV)	1.37	1.35	[8]
13C NMR Chemical Shifts (ppm)	133.81, 135.48, 137.39, 137.50, 137.91, 138.58, 139.63, 139.74, 139.77, 139.79, 140.32, 140.60, 141.00, 141.33, 142.58, 142.89, 143.78, 143.81, 143.98, 144.48, 144.58	134.98, 138.48, 138.87, 138.88, 139.82, 140.00, 140.37, 140.50, 141.57, 142.13, 144.60	[9]
Key IR Absorption Bands (cm-1)	842, 823, 801, 777, 743, 711, 700, 632, 476, 464, 451, 440, 419, 401	1445, 1400, 1086, 870	[3][10]
UV-Vis Absorption Maxima (nm)	200, 230, 239, 251, 261, 272, 287, 305, 318, 334, 357	200, 230, 239, 251, 261, 272, 287, 305, 318, 334, 357	[3]

## Experimental Protocols

### Synthesis: Electric Arc Discharge Method

The primary method for producing **Fullerene-C84** is the electric arc discharge technique, which involves the vaporization of graphite electrodes in an inert atmosphere.

#### Materials and Equipment:

- Graphite rods (high purity, e.g., 99.99%)
- DC arc discharge reactor with a water-cooled chamber
- Helium gas (inert atmosphere)
- High-current DC power supply
- Vacuum pump
- Soot collection tools (e.g., brush, spatula)

#### Procedure:

- **Chamber Preparation:** The reaction chamber is evacuated to a low pressure (e.g.,  $10^{-3}$  to  $10^{-4}$  Torr) to remove air and moisture.
- **Inert Atmosphere:** The chamber is then filled with helium gas to a pressure of approximately 100-200 Torr.
- **Arc Generation:** A DC current (typically 100-200 A) is applied across two graphite electrodes, creating a high-temperature arc. The anode is consumed during this process.
- **Soot Formation:** The intense heat of the arc vaporizes the carbon from the anode, which then condenses in the cooler regions of the chamber to form a carbon soot containing a mixture of fullerenes (C<sub>60</sub>, C<sub>70</sub>, C<sub>84</sub>, and other higher fullerenes).
- **Soot Collection:** After the process is complete and the chamber has cooled, the soot is carefully collected from the chamber walls.

## Purification: High-Performance Liquid Chromatography (HPLC)

The separation of C<sub>84</sub> isomers from the fullerene mixture is typically achieved using multi-stage recycling High-Performance Liquid Chromatography (HPLC).

#### Materials and Equipment:

- HPLC system with a recycling capability
- Specialized fullerene separation column (e.g., Cosmosil 5PYE)
- Toluene (HPLC grade) as the mobile phase
- Fullerene extract (soot dissolved in a suitable solvent like toluene or carbon disulfide)
- UV-Vis detector

#### Procedure:

- **Sample Preparation:** The collected soot is dissolved in toluene and filtered to remove insoluble carbon particles.
- **Injection:** The fullerene solution is injected into the HPLC system.
- **Elution:** Toluene is used as the mobile phase to carry the fullerene mixture through the column. The different fullerenes and their isomers are separated based on their interaction with the stationary phase.
- **Detection and Fractionation:** A UV-Vis detector is used to monitor the elution of the different fractions. The chromatogram will show peaks corresponding to C60, C70, and the various isomers of C84. Fractions corresponding to the desired C84 isomers are collected.
- **Recycling:** Due to the close retention times of the C84 isomers, multiple recycling steps are often necessary to achieve high purity of individual isomers.

## Characterization Techniques

#### Sample Preparation:

- Dissolve a few milligrams of the purified C84 isomer in a deuterated solvent (e.g., CS<sub>2</sub> with a capillary of deuterated benzene for locking).

#### Data Acquisition:

- Instrument Setup: Use a high-field NMR spectrometer.
- Acquisition Parameters:
  - Pulse Program: A standard 1D  $^{13}\text{C}$  NMR pulse sequence (e.g., zgig).
  - Number of Scans: Due to the low natural abundance of  $^{13}\text{C}$  and the relatively low concentration of samples, a large number of scans (e.g., 512 or more) is typically required.
  - Relaxation Delay: A sufficient relaxation delay (e.g., 2 seconds) should be used.
  - Spectral Width: A spectral width of approximately 200 ppm is appropriate for fullerenes.
- Data Processing: The acquired Free Induction Decay (FID) is Fourier transformed, phased, and baseline corrected. The chemical shifts are referenced to a standard (e.g., TMS).

#### Sample Preparation:

- KBr Pellet Method: Mix a small amount of the purified C84 sample (1-2% by weight) with dry potassium bromide (KBr) powder. Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
- Thin Film: A solution of C84 can be drop-casted onto an IR-transparent substrate (e.g., a silicon wafer) and the solvent evaporated to form a thin film.

#### Data Acquisition:

- Instrument Setup: Use an FTIR spectrometer.
- Background Spectrum: Collect a background spectrum of the empty sample compartment or the KBr pellet without the sample.
- Sample Spectrum: Place the sample in the beam path and collect the spectrum. The final spectrum is the ratio of the sample spectrum to the background spectrum.
- Spectral Range: A typical range for fullerene analysis is 400-4000  $\text{cm}^{-1}$ .

#### Sample Preparation:

- **Crystal Growth:** Grow single crystals of the purified C84 isomer by slow evaporation of a saturated solution in a suitable solvent (e.g., toluene). The crystals should be of sufficient size and quality (typically >0.1 mm in all dimensions).

#### Data Collection:

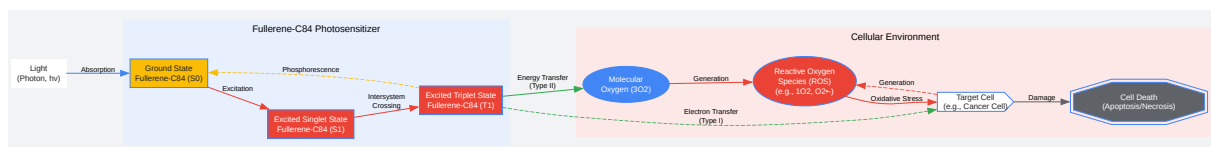
- **Crystal Mounting:** Mount a suitable single crystal on a goniometer head.
- **X-ray Source:** Use a diffractometer equipped with a monochromatic X-ray source (e.g., Mo K $\alpha$  or Cu K $\alpha$  radiation).
- **Data Acquisition:** The crystal is rotated in the X-ray beam, and the diffraction pattern is recorded on a detector. A complete dataset is collected by rotating the crystal through a specific angular range.
- **Data Processing:** The collected diffraction data is processed to determine the unit cell parameters and the electron density map, from which the crystal and molecular structure can be solved and refined.

## Mechanisms and Applications in Drug Development

**Fullerene-C84** and its derivatives exhibit promising properties for biomedical applications, including drug delivery, antioxidant therapy, and photodynamic therapy.

### Fullerene-C84 in Photodynamic Therapy (PDT)

Photodynamic therapy is a non-invasive treatment that utilizes a photosensitizer, light, and oxygen to generate reactive oxygen species (ROS) that can kill cancer cells or microbes.<sup>[11]</sup> Functionalized fullerenes, including C84 derivatives, can act as efficient photosensitizers.<sup>[11]</sup>

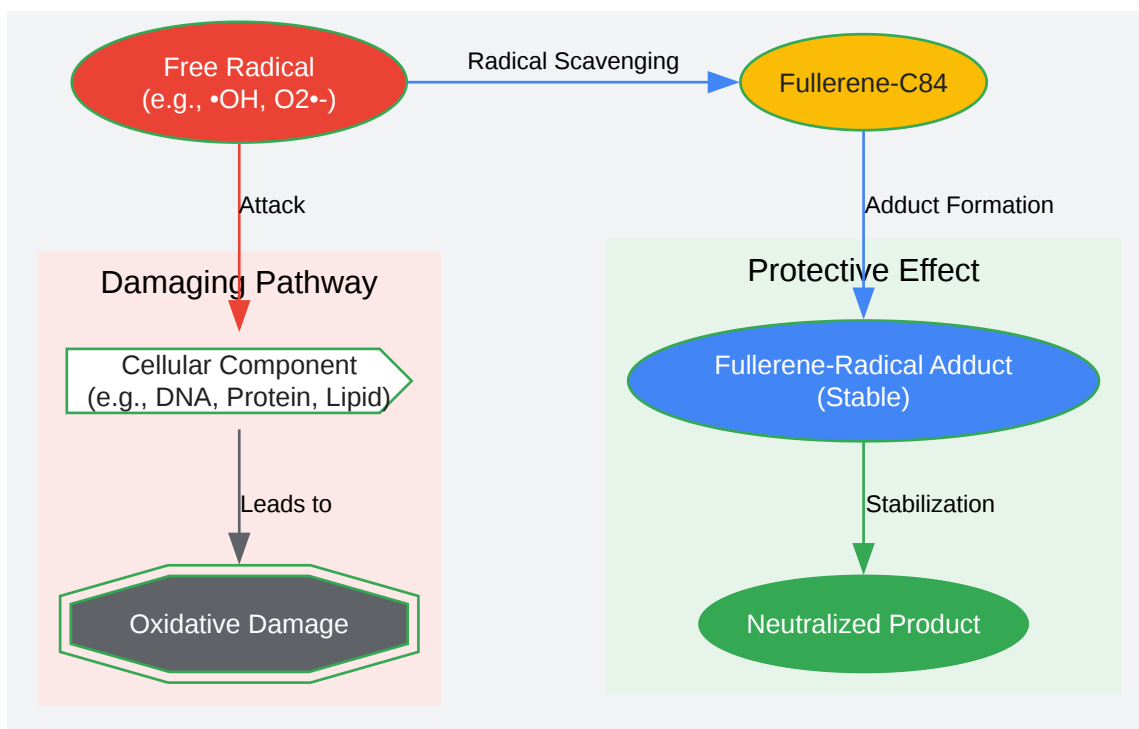


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Caption: Mechanism of **Fullerene-C84** in Photodynamic Therapy.

## Fullerene-C84 as an Antioxidant

Fullerenes are known for their potent radical-scavenging abilities due to their electron-deficient nature.[12] They can neutralize a variety of free radicals, making them attractive candidates for treating conditions associated with oxidative stress.

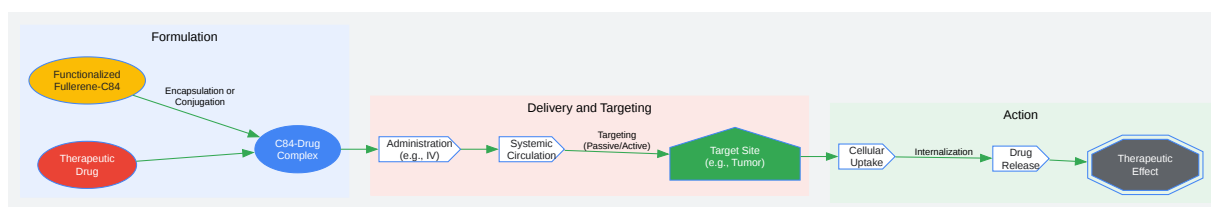


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Caption: Antioxidant Mechanism of **Fullerene-C84**.

## Fullerene-C84 in Drug Delivery

The hollow cage structure of fullerenes makes them suitable as carriers for therapeutic agents. [13] Drugs can be encapsulated within the fullerene cage or attached to its surface through chemical functionalization. This allows for targeted delivery and controlled release of the drug, potentially reducing side effects and improving therapeutic efficacy.



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Caption: Workflow of **Fullerene-C84** as a Drug Delivery Vehicle.

## Conclusion

**Fullerene-C84** stands as a testament to the richness and complexity of carbon chemistry. Since its discovery, significant progress has been made in understanding its fundamental properties, from its isomeric forms to its spectroscopic signatures. The development of robust synthesis and purification protocols has been instrumental in enabling detailed investigations into its potential applications. For researchers, scientists, and drug development professionals, **Fullerene-C84** and its derivatives offer a versatile platform for the design of novel therapeutic and diagnostic agents. The unique combination of a stable, hollow cage structure with tunable electronic properties makes C84 a compelling candidate for further exploration in the fields of nanomedicine and materials science. Continued research into the functionalization of C84 and

its interactions with biological systems will undoubtedly unlock new and exciting opportunities for this remarkable molecule.

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